

Application Notes and Protocols for TRV-120027 TFA in Cell Culture

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Compound of Interest

Compound Name: TRV-120027 TFA

Cat. No.: B10825007

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Introduction

TRV-120027 TFA is a synthetic peptide analog of angiotensin II that functions as a β -arrestin biased agonist at the angiotensin II type 1 receptor (AT1R).[1] Unlike the endogenous ligand angiotensin II, which activates both G-protein and β -arrestin signaling pathways, **TRV-120027 TFA** selectively engages β -arrestin signaling while antagonizing G-protein-mediated pathways.[2][3] This unique mechanism of action leads to the inhibition of angiotensin II-mediated vasoconstriction while promoting cardiomyocyte contractility.[2][4] In cell-based assays, **TRV-120027 TFA** has been shown to induce the formation of a macromolecular complex consisting of AT1R, β -arrestin-1, TRPC3, and PLC γ at the plasma membrane, leading to acute catecholamine secretion. These properties make **TRV-120027 TFA** a valuable tool for studying AT1R signaling and a potential therapeutic agent for conditions such as acute decompensated heart failure.

These application notes provide a detailed protocol for the preparation of a **TRV-120027 TFA** stock solution and its subsequent use in cell culture experiments.

Data Presentation

Table 1: Chemical and Solubility Properties of **TRV-120027 TFA**

Property	Value	Reference
Molecular Weight	1040.1 g/mol	
Formula	C45H68F3N13O12	
CAS Number	1234510-46-3 (free base)	
Solubility in DMSO	≥ 60 mg/mL	
Solubility in Water	≥ 1 mg/mL	

Table 2: Recommended Storage Conditions for **TRV-120027 TFA** Stock Solution

Storage Temperature	Shelf Life	Notes	Reference
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from moisture and light.	
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from moisture and light.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **TRV-120027 TFA** Stock Solution in DMSO

Materials:

- **TRV-120027 TFA** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **TRV-120027 TFA**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 1040.1 \text{ g/mol} * (1 \text{ mg} / 1000 \text{ }\mu\text{g}) * (1 \text{ L} / 1000 \text{ mL}) = 10.401 \text{ mg}$
- Weigh the **TRV-120027 TFA** powder:
 - Carefully weigh out the calculated amount of **TRV-120027 TFA** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the powder. For a 10 mM solution, add 1 mL of DMSO for every 10.401 mg of **TRV-120027 TFA**.
- Dissolve the compound:
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If the compound does not readily dissolve, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.
- Aliquot and store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent degradation from repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Application of **TRV-120027 TFA** in Cell Culture

Materials:

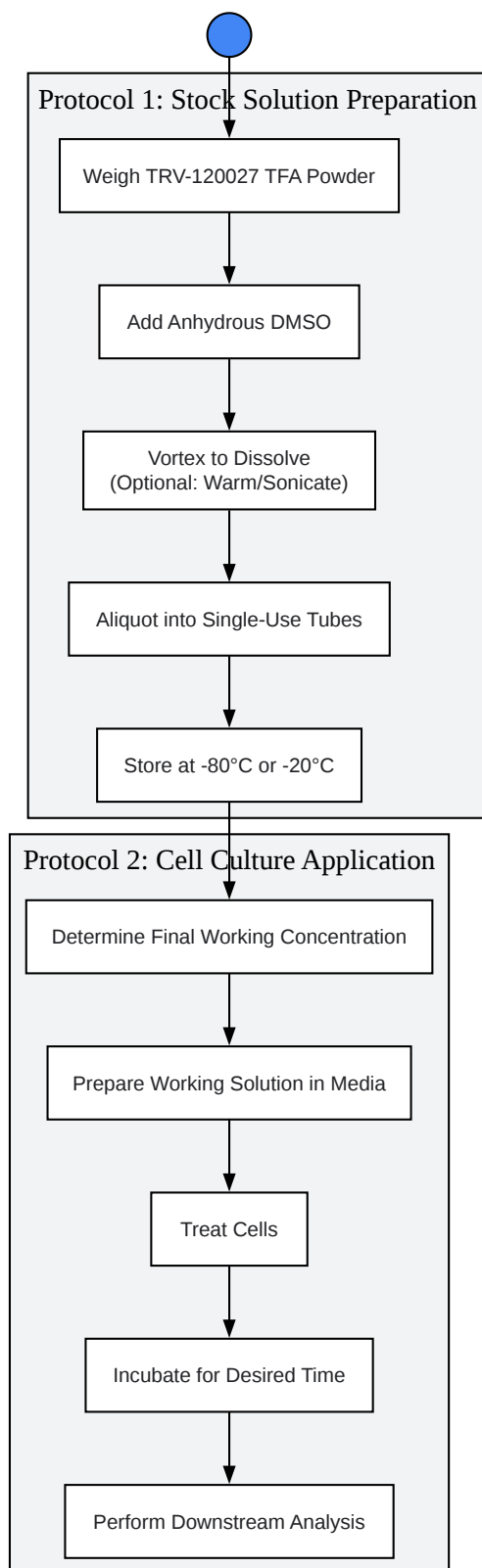
- Prepared **TRV-120027 TFA** stock solution (from Protocol 1)
- Cultured cells of interest (e.g., HEK293 cells co-transfected with AT1R, β -arrestin-1, and TRPC3)
- Complete cell culture medium appropriate for the cell line
- Sterile pipette tips and tubes

Procedure:

- Determine the desired final working concentration:
 - The optimal working concentration of **TRV-120027 TFA** will vary depending on the cell type and the specific experimental endpoint.
 - A concentration of 100 nM has been shown to be effective in inducing an intracellular calcium increase in HEK293 cells co-transfected with AT1R, β -arrestin-1, and TRPC3.
 - It is recommended to perform a dose-response experiment (e.g., from 1 nM to 1 μ M) to determine the optimal concentration for your specific cell line and assay.
- Prepare the working solution:
 - Thaw an aliquot of the 10 mM **TRV-120027 TFA** stock solution at room temperature.
 - Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final working concentration.
 - Example for a 100 nM final concentration:
 - First, prepare a 100 μ M intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of cell culture medium.
 - Then, prepare the final 100 nM working solution by adding 1 μ L of the 100 μ M intermediate dilution to 999 μ L of cell culture medium.

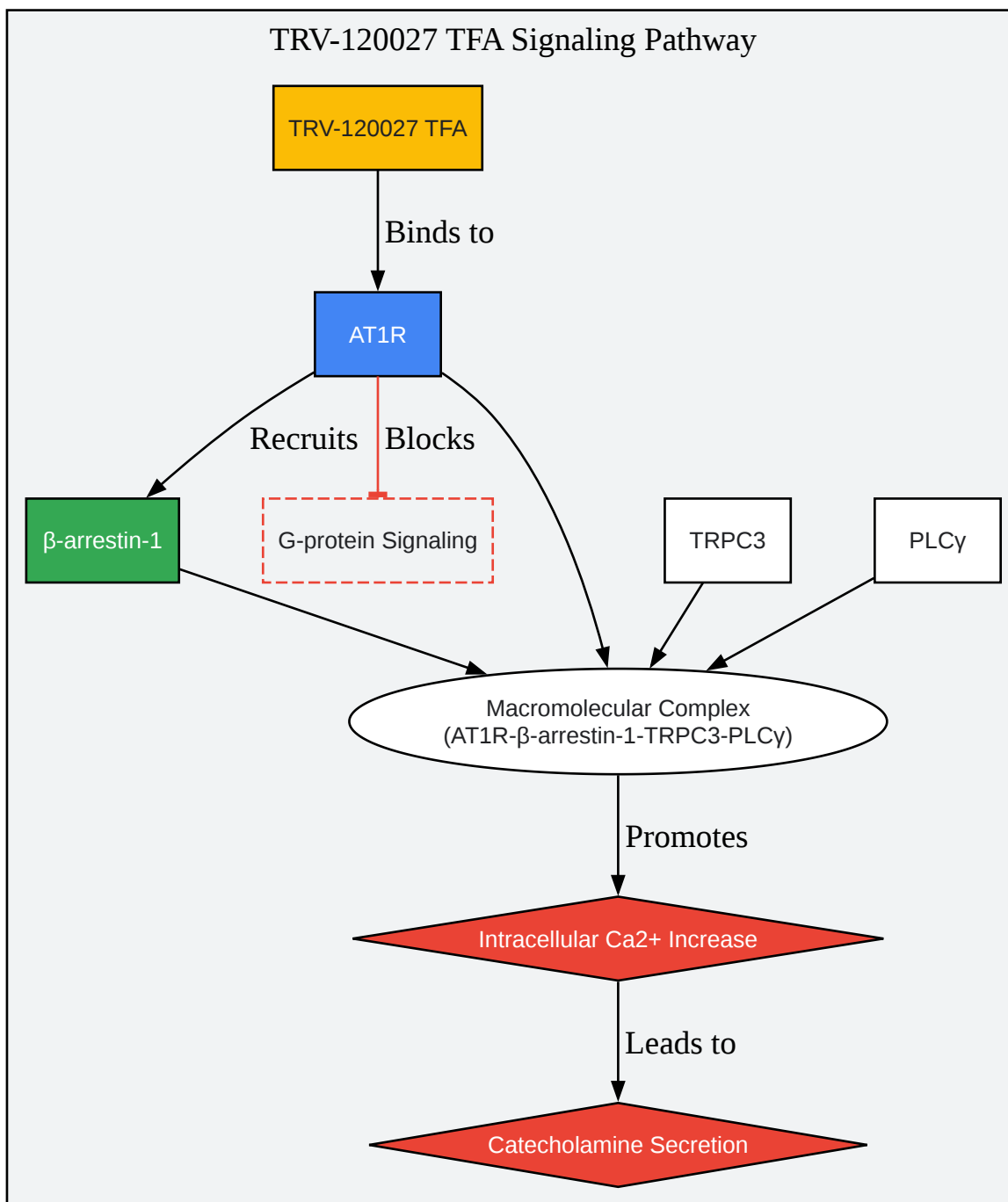
- Treat the cells:
 - Remove the existing culture medium from your cells.
 - Add the freshly prepared **TRV-120027 TFA**-containing medium to the cells.
 - Include a vehicle control (medium with the same final concentration of DMSO as the treated cells) in your experiment.
- Incubate and analyze:
 - Incubate the cells for the desired period, as determined by your experimental design.
 - Proceed with your downstream analysis (e.g., calcium imaging, protein-protein interaction assays, or gene expression analysis).

Visualizations



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Caption: Experimental workflow for preparing and using **TRV-120027 TFA**.



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Caption: Signaling pathway of **TRV-120027 TFA** at the AT1R.

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References

- 1. TRV027 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. TRV120027, a novel β -arrestin biased ligand at the angiotensin II type I receptor, unloads the heart and maintains renal function when added to furosemide in experimental heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 4. medchemexpress.com [medchemexpress.com]
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